

A Comprehensive Toxicological Assessment of Cassia Gum

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Compound of Interest

Compound Name: Cassia Gum

CAS No.: 51434-18-5

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This technical guide provides an in-depth analysis of the toxicological profile of **cassia gum**, a galactomannan polysaccharide derived from the endosperm of *Cassia tora* and *Cassia obtusifolia*. This document summarizes key safety data, details experimental methodologies, and visualizes critical assessment workflows to support its evaluation for use in various applications.

Executive Summary

Cassia gum, particularly the purified form with low levels of anthraquinones, has been extensively evaluated by international regulatory bodies, including the European Food Safety Authority (EFSA) and the Joint FAO/WHO Expert Committee on Food Additives (JECFA).[1][2][3][4] These assessments have consistently concluded that purified **cassia gum** is not a safety concern for its intended uses in food.[2][4] The primary toxicological consideration revolves around the content of anthraquinones, which are naturally present in the seeds but are significantly reduced during the purification process.[5]

Chemical and Physical Properties

Cassia gum is a high molecular weight polysaccharide (approximately 200,000-300,000 Da) composed of a linear chain of (1 → 4)-β-D-mannopyranose units with (1 → 6)-linked α-D-galactopyranose side chains.[3] The mannose-to-galactose ratio is approximately 5:1.[3] It is used in the food industry as a thickener, emulsifier, foam stabilizer, moisture retention agent, and texturizing agent.

Toxicological Profile

The toxicological evaluation of **cassia gum** has encompassed a range of studies to assess its potential for acute, subchronic, and chronic toxicity, as well as genotoxicity, carcinogenicity, and reproductive and developmental effects.

Acute Toxicity

Acute oral toxicity studies in rats have demonstrated that **cassia gum** has a very low order of acute toxicity.

Table 1: Acute Oral Toxicity of **Cassia Gum**

Species	Route of Administration	LD50 (mg/kg bw)	Observations	Reference
Rat	Oral	> 5000	No mortality or signs of toxicity observed.	[6][7]
Rat	Oral	> 5500	No mortality observed.	[8]
Rabbit	Dermal	> 2500	No adverse pathological effects.	[8]

Subchronic Toxicity

Subchronic toxicity studies, typically conducted over a 90-day period, have not revealed any significant treatment-related adverse effects for purified **cassia gum**. Studies on related Cassia species extracts have also been considered in the overall safety assessment.

Table 2: Subchronic Oral Toxicity Studies Relevant to **Cassia Gum**

Study Type	Species	Test Substance	Dose Levels	Key Findings	NOAEL	Reference
13-Week Study	Sprague-Dawley Rats	Cassia tora L. seed ethanol extract	0, 500, 1000, 2000 mg/kg/day	No treatment-related adverse effects observed in clinical signs, body weight, food consumption, hematology, serum biochemistry, organ weights, or histopathology.	>2000 mg/kg/day	[9]
28-Day Study	Rats	Cassia alata leaf extract	0, 100, 300, 900 mg/kg/day	No statistically significant changes in mortality, hematological, biochemical, and organ weight parameters.	≤ 900 mg/kg/day	[10]

20-Day Study	Albino Mice	Raw Cassia occidentalis seeds in diet	100 g/kg/day	Significant weight loss, increased liver enzymes, and decreased serum protein.	Not established	[11] [12]
20-Day Study	Albino Mice	Roasted Cassia occidentalis seeds in diet or beverage	Not specified	No clinical signs of toxicity.	Not established	[11] [12]

Chronic Toxicity and Carcinogenicity

Long-term studies on the chronic toxicity and carcinogenicity of **cassia gum** are limited. However, based on the lack of genotoxicity of the purified gum and the absence of adverse effects in shorter-term studies, a significant concern for carcinogenicity is not anticipated. A two-year study on a related substance provides some context.

Table 3: Chronic Toxicity and Carcinogenicity Study of a Related Substance

Species	Test Substance	Dose Levels	Duration	Key Findings	NOAEL	Reference
F344 Rats	Diets fumigated with methyl bromide (containing bromine)	80, 200, 500 ppm total bromine	2 years	No marked toxic changes or effects on tumor incidence. Slight depression of body-weight gain in males at 500 ppm.	200 ppm (6.77 mg total bromine/kg bw/day) for males. Not determined for females.	[13]

Genotoxicity

The genotoxic potential of **cassia gum** is directly related to its purity, specifically the level of anthraquinones. Purified **cassia gum** (anthraquinone content < 0.5 mg/kg) is considered non-genotoxic.

Table 4: Genotoxicity Studies of **Cassia Gum**

Assay	Test System	Test Substance	Concentration/Dose	Results	Reference
Bacterial Reverse Mutation Assay (Ames Test)	Salmonella typhimurium strains TA97a, TA98, TA100, TA102, TA1535	Semi-refined cassia gum (~70 mg anthraquinones/kg)	Not specified	Positive (mutagenic)	[14] [15]
Bacterial Reverse Mutation Assay (Ames Test)	Salmonella typhimurium strains	Purified semi-refined cassia gum (< 0.5 mg anthraquinones/kg)	Not specified	Negative (non-mutagenic)	[4] [14] [15]
In vivo Micronucleus Test	Rodent bone marrow	Not specified for cassia gum	Not specified	Data not available for cassia gum specifically.	

Reproductive and Developmental Toxicity

Specific reproductive and developmental toxicity studies on **cassia gum** are not readily available in the public domain. However, the lack of systemic toxicity in other studies suggests a low potential for such effects. A reproduction study in cats was submitted to EFSA but did not address the genotoxicity concerns of semi-refined **cassia gum**.[\[15\]](#)

Experimental Protocols

The toxicological assessment of **cassia gum** relies on standardized experimental protocols, primarily following OECD guidelines.

Acute Oral Toxicity (Following OECD Guideline 423)

This study provides information on the hazardous properties and allows for the classification of the substance.

- **Test Animals:** Typically, three female rats per step.
- **Housing and Feeding:** Animals are housed in standard conditions with free access to food and water.
- **Dose Administration:** A single oral dose of the test substance is administered. The starting dose is selected from one of four fixed levels (5, 50, 300, and 2000 mg/kg body weight).
- **Observations:** Animals are observed for mortality, clinical signs, and body weight changes for up to 14 days.
- **Pathology:** A gross necropsy is performed on all animals at the end of the study.

Subchronic Oral Toxicity - 90-Day Study (Following OECD Guideline 408)

This study provides information on the possible health hazards likely to arise from repeated exposure over a prolonged period.

- **Test Animals:** Typically, Wistar or Sprague-Dawley rats, with at least 10 males and 10 females per group.
- **Dose Levels:** At least three dose levels and a concurrent control group are used.
- **Administration:** The test substance is administered orally (e.g., in the diet or by gavage) daily for 90 days.
- **Observations:** Detailed clinical observations, body weight, food/water consumption, ophthalmological examinations, hematology, clinical biochemistry, and urinalysis are conducted.
- **Pathology:** At the end of the study, all animals undergo a full necropsy, and organs are weighed. Histopathological examination is performed on the control and high-dose groups, and on all gross lesions.

Bacterial Reverse Mutation Test (Ames Test) (Following OECD Guideline 471)

This in vitro assay is used to detect gene mutations.

- **Test System:** At least five strains of *Salmonella typhimurium* (e.g., TA98, TA100, TA1535, TA1537, and TA102 or *E. coli* WP2 uvrA) are used.
- **Metabolic Activation:** The test is performed with and without an exogenous metabolic activation system (S9 mix).
- **Procedure:** The test substance is incubated with the bacterial strains at various concentrations. The number of revertant colonies is counted.
- **Evaluation:** A substance is considered mutagenic if it causes a dose-related increase in the number of revertant colonies.

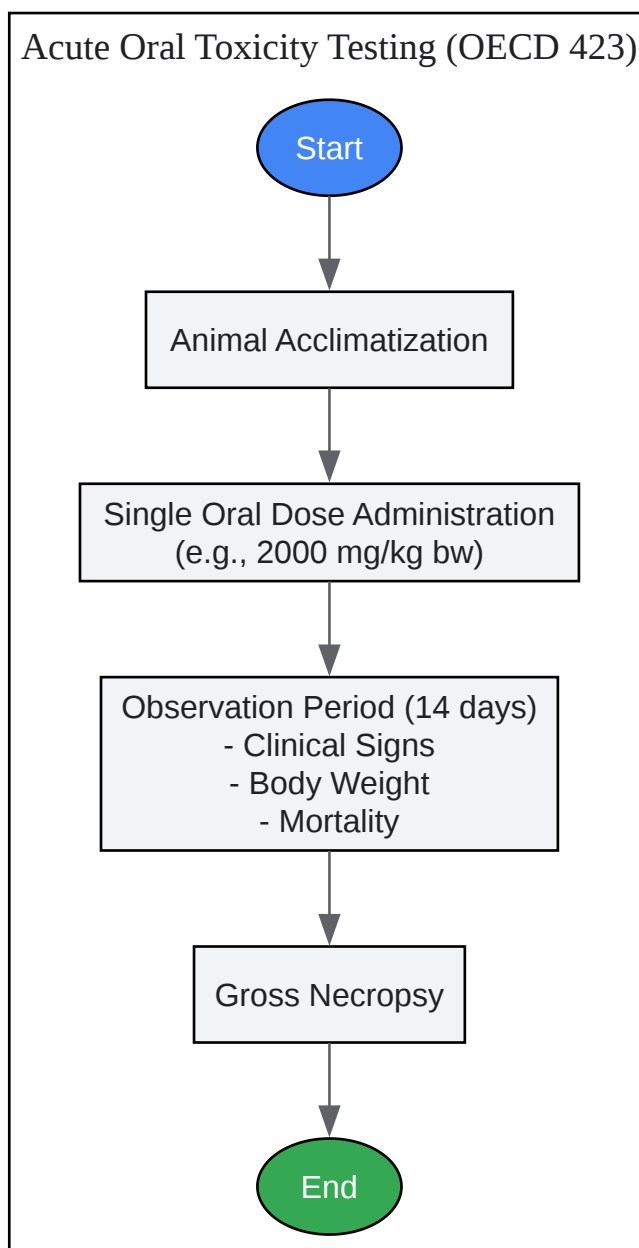
In Vivo Mammalian Erythrocyte Micronucleus Test (Following OECD Guideline 474)

This test detects damage to chromosomes or the mitotic apparatus in erythroblasts.[\[16\]](#)

- **Test Animals:** Typically mice or rats.
- **Administration:** The test substance is administered, usually once or twice.
- **Sample Collection:** Bone marrow or peripheral blood is collected at appropriate times after treatment.[\[16\]](#)
- **Analysis:** The frequency of micronucleated immature (polychromatic) erythrocytes is determined.
- **Evaluation:** A significant, dose-dependent increase in the frequency of micronucleated cells in treated animals compared to controls indicates a positive result.[\[16\]](#)

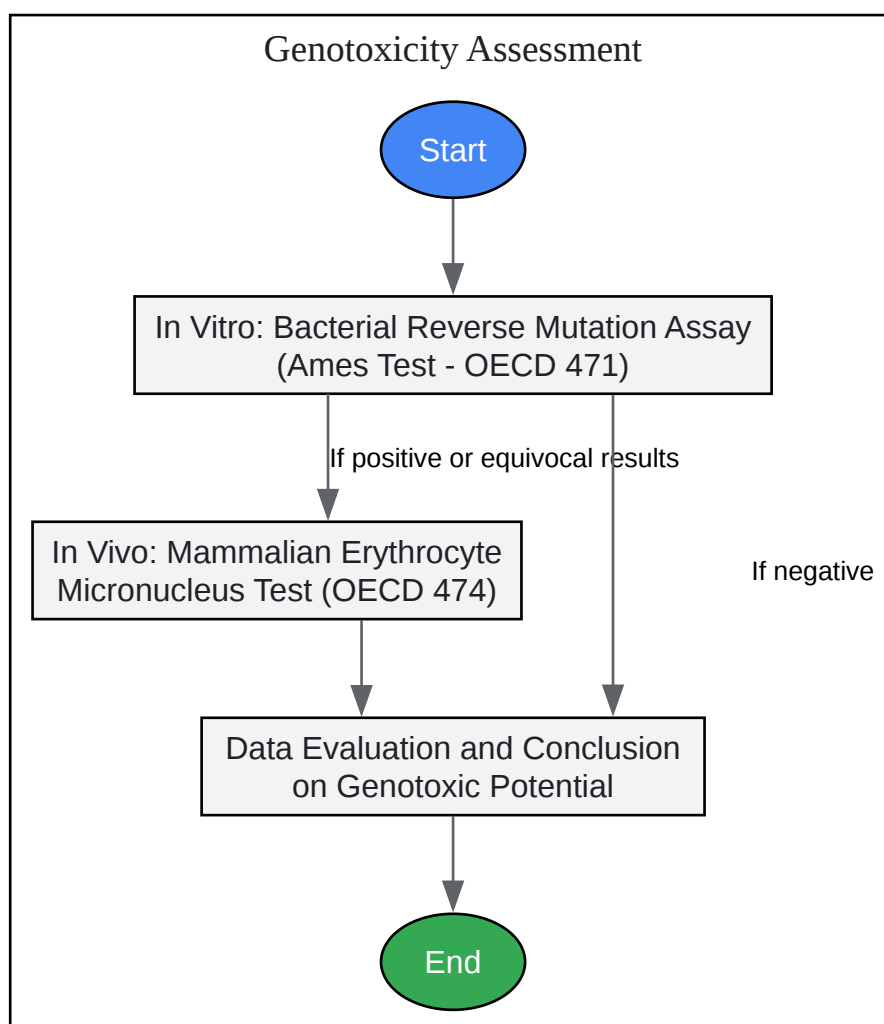
Visualizations

Experimental Workflow Diagrams



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Acute Oral Toxicity Testing Workflow



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Genotoxicity Assessment Workflow

Regulatory Status and Acceptable Daily Intake (ADI)

Regulatory agencies have established that purified **cassia gum** is safe for consumption at specified levels.

- JECFA: An Acceptable Daily Intake (ADI) of "not specified" was established for **cassia gum** at the 71st JECFA meeting in 2009.[1][2][17] This indicates that on the basis of the available data (chemical, biochemical, toxicological, and other), the total daily intake of the substance, arising from its use at the levels necessary to achieve the desired effect and from its

acceptable background levels in food, does not, in the opinion of the Committee, represent a hazard to health.

- EFSA: The EFSA Panel on Food Additives and Nutrient Sources added to Food (ANS) concluded that the use of **cassia gum** as a food additive is not of safety concern for the proposed uses and use levels.^[2] For use in animal feed, only purified semi-refined **cassia gum** that meets the specifications for the food additive (<0.5 mg anthraquinones/kg) is considered safe for cats and dogs.^{[4][14][18]}

Conclusion

The comprehensive toxicological assessment of **cassia gum** indicates that the purified form, with an anthraquinone content of less than 0.5 mg/kg, is safe for its intended use in food and feed. The available data demonstrate a lack of acute and subchronic toxicity, and no evidence of genotoxicity. While specific long-term carcinogenicity and reproductive toxicity studies on **cassia gum** are not extensively published, the overall toxicological profile, including the "not specified" ADI from JECFA, supports its continued use within established good manufacturing practices. The critical factor for ensuring the safety of **cassia gum** is the control of anthraquinone levels through appropriate purification processes.

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